

what is the chemical structure of thiocholine

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Compound of Interest

Compound Name: THIOCHOLINE

Cat. No.: B1204863

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Thiocholine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiocholine, the sulfur-containing analog of choline, is a critical biochemical reagent primarily utilized in the quantitative determination of cholinesterase activity. It is most commonly generated in situ from the enzymatic hydrolysis of its ester precursors, such as acetyl**thiocholine** or butyryl**thiocholine**, by acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), respectively. The free sulfhydryl group of **thiocholine** is highly reactive and forms the basis of its detection in the widely used Ellman's assay. This guide provides an in-depth overview of the chemical structure, properties, and key applications of **thiocholine**.

Chemical Structure and Identification

Thiocholine is a quaternary ammonium cation. Its structure consists of a trimethylated amine linked to a thiol group by an ethyl bridge.

- IUPAC Name: trimethyl(2-sulfanylethyl)azanium[1]
- Molecular Formula: $C_5H_{14}NS^+$ [1]
- SMILES: C--INVALID-LINK--(C)CCS[1]

- InChI Key: VFUGTBZQGUVGEX-UHFFFAOYSA-O

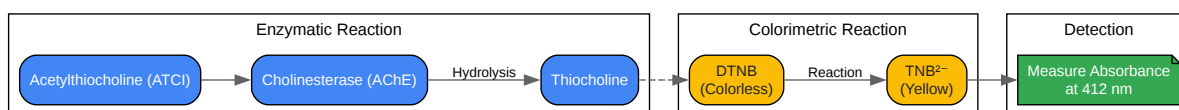
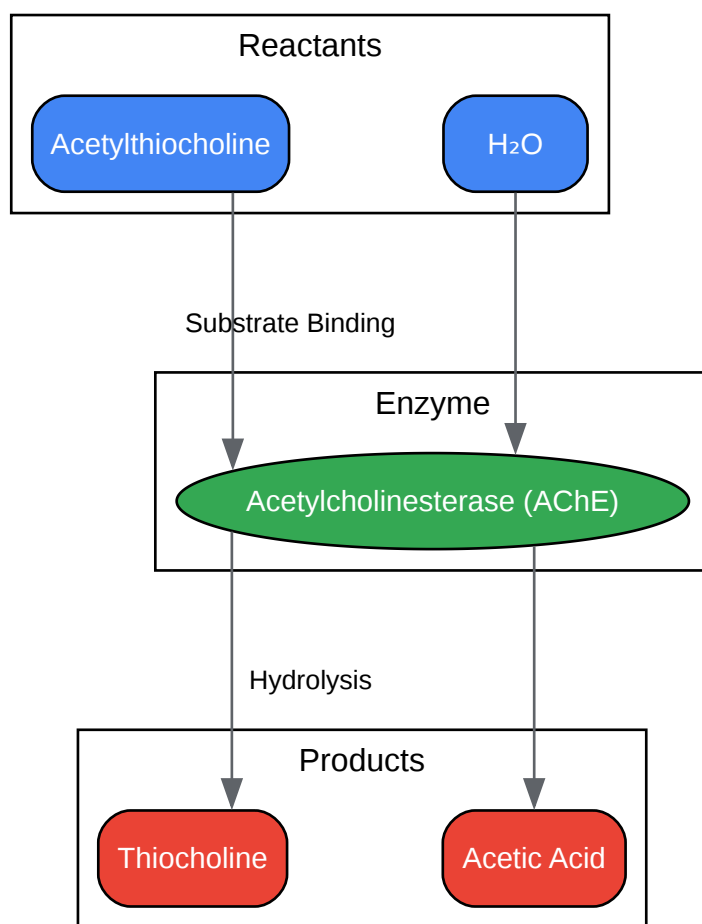
Physicochemical Properties

Thiocholine is typically used in the form of its salts, such as **thiocholine** chloride or **thiocholine** iodide. The properties of the **thiocholine** cation and its common salts are summarized below.

Property	Value	Source
Molecular Weight (C ₅ H ₁₄ NS ⁺)	120.24 g/mol	[1]
Molecular Weight (Thiocholine Chloride)	155.69 g/mol	[2]
Molecular Weight (Thiocholine Iodide)	247.14 g/mol	
Molecular Weight (Thiocholine Bromide)	200.14 g/mol	[3]
pKa (Thiol Group)	~7.8	
Appearance (Thiocholine Chloride)	White, very hygroscopic solid	[2]
Solubility (Thiocholine Chloride)	Soluble in water	[2]

Key Biochemical Pathway: Enzymatic Generation of Thiocholine

Thiocholine is produced in the synaptic cleft and in vitro assays through the catalytic action of cholinesterases on acetyl**thiocholine**. This hydrolysis reaction is a cornerstone of cholinergic neurotransmission termination and is exploited for measuring enzyme activity.



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References

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- 2. Thiocholine Chloride|CAS 37880-96-9|Research Chemical [benchchem.com]
- 3. Thiocholine bromide | C₅H₁₄BrNS | CID 10236074 - PubChem [pubchem.ncbi.nlm.nih.gov]
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